

# laboratory procedures for safe handling and disposal of methoxypropanol

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## Compound of Interest

Compound Name: **Methoxypropanol**

Cat. No.: **B072326**

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## Application Notes and Protocols for Methoxypropanol

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Methoxypropanol**, also known as propylene glycol methyl ether (PGME), is a versatile solvent utilized in a wide range of laboratory and industrial applications, including in the formulation of pharmaceuticals, coatings, and cleaning agents.<sup>[1][2]</sup> Its favorable solvency characteristics for various resins like acrylics, epoxies, and polyurethanes make it a valuable component in many experimental formulations. However, its flammability and potential health hazards necessitate strict adherence to safety protocols for handling and disposal to ensure the well-being of laboratory personnel and environmental protection.<sup>[2]</sup>

These application notes provide detailed procedures and safety information for the proper handling and disposal of **methoxypropanol** in a laboratory setting.

## Data Presentation: Physical and Chemical Properties

A thorough understanding of the physicochemical properties of **methoxypropanol** is essential for its safe handling. The following table summarizes key quantitative data for 1-methoxy-2-

propanol, the most common isomer.

Property	Value	References
Molecular Formula	C4H10O2	[3][4]
Molar Mass	90.12 g/mol	[3][4]
Appearance	Colorless liquid	[3][4]
Odor	Ethereal, sweet	[1][4]
Boiling Point	118-120 °C	[1][3]
Melting Point	-97 °C	[1][3]
Flash Point	~31-34 °C (88-93 °F)	[1][4]
Density	0.916-0.924 g/cm <sup>3</sup> at 20-25 °C	[1][2]
Vapor Pressure	10.9-12.5 mmHg at 25 °C	[1][4]
Vapor Density	~3.12 (vs air)	[1]
Water Solubility	Soluble/Miscible	[1][3]
Occupational Exposure Limits		
ACGIH TLV-TWA	100 ppm	[5]
ACGIH TLV-STEL	150 ppm	[5]
NIOSH REL-TWA	100 ppm (360 mg/m <sup>3</sup> )	[6]
NIOSH REL-ST	150 ppm (540 mg/m <sup>3</sup> )	[6]

## Experimental Protocols

### Protocol 1: Safe Handling of Methoxypropanol

This protocol outlines the essential steps for safely handling **methoxypropanol** in a laboratory environment.

#### 1. Engineering Controls and Ventilation:

- All handling of **methoxypropanol** should be conducted in a well-ventilated area.[7][8][9]
- A certified chemical fume hood is required when heating the solvent or when large quantities are being used to keep exposure below occupational limits.[6][8]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the work area.[10]

## 2. Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are mandatory.[5][8]
- Hand Protection: Wear chemical-resistant gloves such as butyl or nitrile rubber.[8][9]
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn.[8] For larger quantities or potential for splashing, consider flame-retardant and antistatic protective clothing.[6][11]
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below the recommended limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[5][6]

## 3. General Handling Practices:

- Avoid inhalation of vapors and direct contact with skin and eyes.[3][7]
- Do not eat, drink, or smoke in areas where **methoxypropanol** is handled.[7]
- Use non-sparking tools and ensure all equipment is properly grounded to prevent static discharge, which can be an ignition source.[7][11][12]
- Keep containers tightly closed when not in use.[7][9]
- Wash hands thoroughly with soap and water after handling.[7]

## 4. Storage:

- Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and other ignition sources.[7][9]
- Store in original, tightly sealed containers.[7]
- Separate from incompatible materials such as strong oxidizing agents, acids, and bases.[13]

#### 5. Spill Response:

- Minor Spills:
  - Remove all ignition sources from the area.[7]
  - Ventilate the area.
  - Absorb the spill with an inert, non-combustible material like vermiculite, dry sand, or earth. [5][7][12] Do not use combustible materials like sawdust.[5]
  - Collect the absorbed material using non-sparking tools and place it in a designated, properly labeled hazardous waste container for disposal.[5][7][12]
- Major Spills:
  - Evacuate the area immediately.
  - Alert the appropriate emergency response personnel and inform them of the location and nature of the hazard.[7]
  - Only trained personnel with appropriate PPE, including respiratory protection, should attempt to clean up a major spill.[7]

## Protocol 2: Disposal of Methoxypropanol Waste

This protocol provides a step-by-step guide for the safe and compliant disposal of **methoxypropanol** waste.

#### 1. Waste Identification and Segregation:

- **Methoxypropanol** is a flammable liquid and must be disposed of as hazardous waste.[8]

- Do not mix **methoxypropanol** waste with incompatible waste streams.[\[8\]](#) It is generally collected as a non-halogenated solvent waste.
- Separate aqueous waste containing **methoxypropanol** from pure solvent waste.[\[14\]](#)

## 2. Waste Collection and Containerization:

- Collect **methoxypropanol** waste in a designated, compatible, and properly labeled hazardous waste container.[\[8\]](#) The container must be made of a material compatible with flammable liquids and be in good condition without leaks.[\[8\]](#)
- Ensure the waste container is kept tightly closed except when adding waste.[\[15\]](#) Funnels should not be left in the container opening.[\[15\]](#)
- Do not overfill containers; leave adequate headspace for vapor expansion.[\[15\]](#)

## 3. Labeling:

- Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**Methoxypropanol**," and an indication of the hazards (e.g., "Flammable Liquid").[\[8\]](#)
- List all constituents and their approximate concentrations if it is a mixed waste stream.[\[15\]](#)

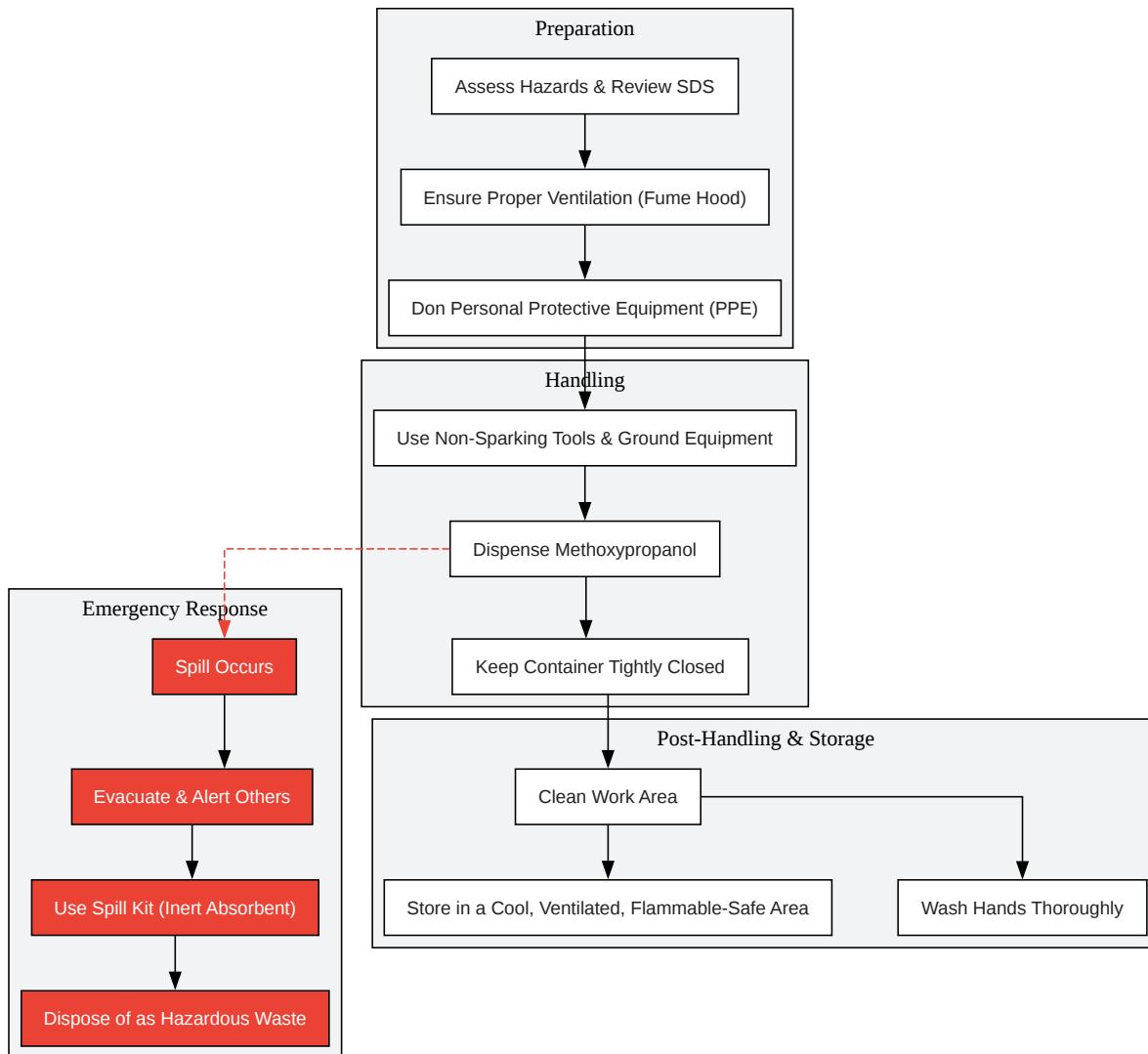
## 4. Storage of Waste:

- Store waste containers in a designated satellite accumulation area (SAA) within the laboratory.[\[16\]](#)
- The SAA must be under the control of laboratory personnel and inspected weekly for leaks.[\[16\]](#)
- Store flammable liquid waste in a fire-rated cabinet if available.[\[14\]](#)
- Ensure secondary containment is used for liquid hazardous waste to contain any potential leaks.[\[8\]](#)[\[14\]](#)

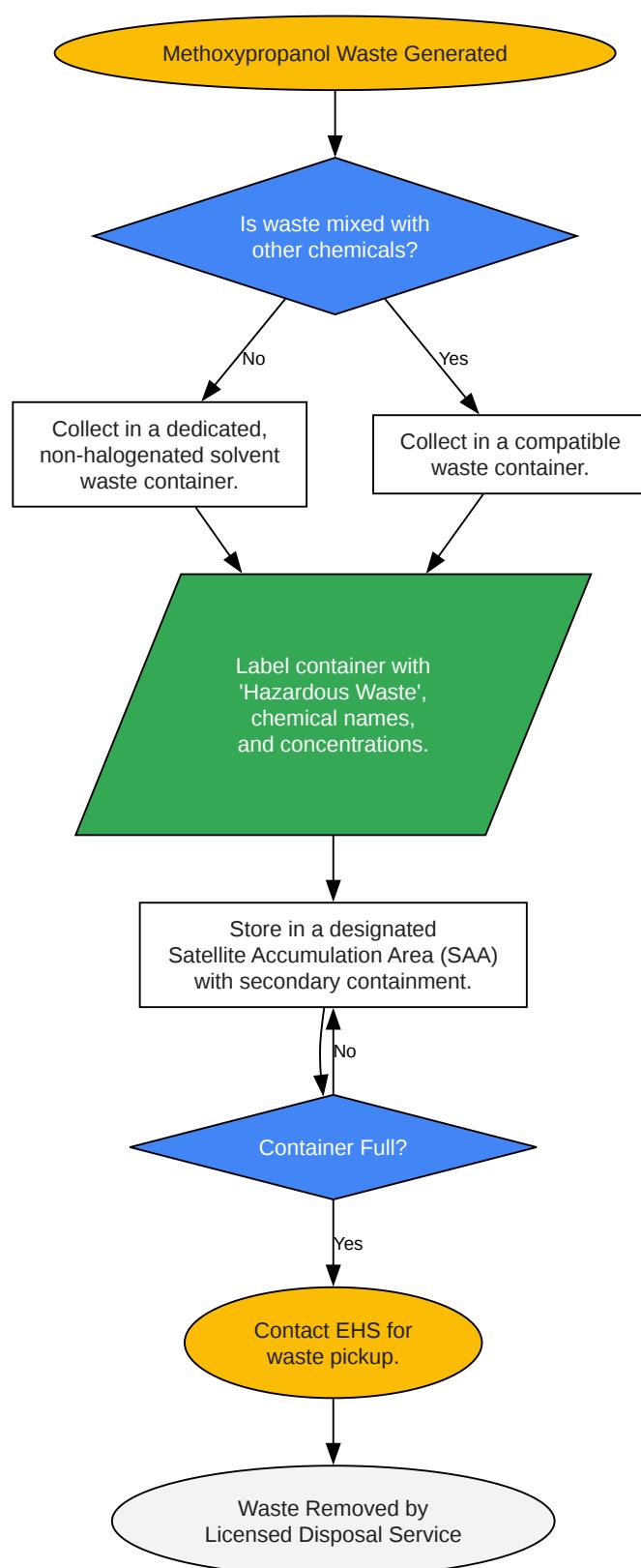
## 5. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal service to arrange for pickup.[8]
- Provide accurate information about the waste composition and volume.[8]
- Never dispose of **methoxypropanol** down the drain or in the regular trash.[14] Evaporation in a fume hood is not an acceptable method of disposal.[14]

## Mandatory Visualizations

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Caption: Workflow for the safe handling of **methoxypropanol**.

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Caption: Decision flowchart for **methoxypropanol** waste disposal.

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